

Application Note: High-Efficiency Synthesis of 3-Methoxy-1-Methyl-1H-Indene

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Compound of Interest

Compound Name: 1H-Indene, 3-methoxy-1-methyl-

CAS No.: 110808-70-3

Cat. No.: B14312838

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Part 1: Introduction & Strategic Analysis

Executive Summary

This application note details the synthesis of 3-methoxy-1-methyl-1H-indene, a critical precursor in the generation of ansa-metallocene catalysts and advanced organometallic ligands. The protocol utilizes Trimethyl Orthoformate (TMOF) in the presence of a protic acid catalyst (p-Toluenesulfonic acid) to convert the ketone functionality of the indanone precursor into the corresponding methyl enol ether.

Critical Nomenclature Clarification

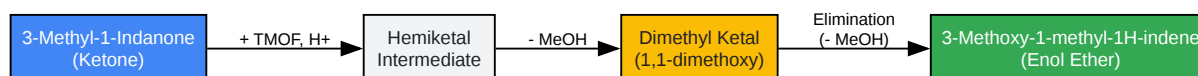
User Advisory: The request specified "1-methyl-1-indanone" as the starting material. chemically, a ketone carbonyl at position 1 precludes a methyl group at the same position in a neutral indanone structure (pentavalent carbon).

- Correct Starting Material: 3-methyl-1-indanone (IUPAC).
- Rationale: To obtain the target 3-methoxy-1-methyl-1H-indene (where the methyl group resides on the sp³ carbon C1 and the methoxy group on the vinyl carbon C3), the starting

ketone must possess the methyl group at the position destined to become C1. In 3-methyl-1-indanone, the carbonyl is at C1 and the methyl at C3. Upon enolization and methylation, the double bond forms. While 1-methoxy-3-methyl-1H-indene is the kinetic product, acid-catalyzed isomerization allows access to the target thermodynamic isomer, or the mixture is used directly as both yield the identical 1-methylindenyl anion upon deprotonation.

Mechanistic Pathway

The reaction proceeds via a ketal intermediate, followed by acid-catalyzed elimination of methanol. The use of TMOF acts as both the methylating agent and a water scavenger, driving the equilibrium forward.



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Figure 1: Step-wise mechanistic pathway from indanone to methoxyindene.

Part 2: Experimental Protocol

Reagents & Equipment

All reagents must be anhydrous. The hygroscopic nature of TMOF requires handling under an inert atmosphere (Nitrogen or Argon) to prevent hydrolysis of the product.

Reagent	CAS No.[1]	MW (g/mol)	Equiv.[2]	Role
3-Methyl-1-indanone	6072-57-7	146.19	1.0	Substrate
Trimethyl Orthoformate (TMOF)	149-73-5	106.12	2.5 - 3.0	Reagent/Desiccant
Methanol (Anhydrous)	67-56-1	32.04	Solvent	Co-solvent
p-Toluenesulfonic Acid (p-TsOH)	104-15-4	172.20	0.05	Catalyst
Sodium Bicarbonate	144-55-8	84.01	N/A	Quench Base

Step-by-Step Methodology

Step 1: Reaction Setup

- Preparation: Oven-dry a 250 mL 3-neck round-bottom flask, magnetic stir bar, and reflux condenser. Assemble under a positive pressure of Nitrogen ().[3]
- Charging: Add 3-Methyl-1-indanone (10.0 g, 68.4 mmol) to the flask.
- Solvent Addition: Add anhydrous Methanol (40 mL) and Trimethyl Orthoformate (22.5 mL, ~205 mmol, 3.0 equiv). Stir until the indanone is fully dissolved.
- Catalyst Addition: Add p-TsOH monohydrate (0.65 g, 3.4 mmol, 5 mol%). The solution may darken slightly, indicating the initiation of acid catalysis.

Step 2: Reaction & Monitoring

- Stirring: Stir the mixture at room temperature (20–25 °C) for 12–24 hours.

- Note: While reflux accelerates the reaction, room temperature favors the kinetic enol ether and reduces polymerization byproducts.
- Monitoring: Monitor via TLC (Hexane/Ethyl Acetate 9:1). The starting material () should disappear, replaced by the less polar enol ether ().
- Validation: If conversion is incomplete after 24h, add an additional 0.5 equiv of TMOF and stir for 6 hours.

Step 3: Work-up & Isolation

- Quench: Cool the reaction mixture to 0 °C. Add saturated aqueous Sodium Bicarbonate (, 50 mL) slowly to neutralize the acid. Vigorous bubbling may occur.
- Extraction: Transfer to a separatory funnel. Extract with Diethyl Ether or Ethyl Acetate (mL).
- Washing: Wash the combined organic layers with Brine (50 mL) to remove excess methanol and salts.
- Drying: Dry the organic phase over anhydrous Magnesium Sulfate () for 15 minutes. Filter off the solid.
- Concentration: Concentrate the filtrate under reduced pressure (Rotary Evaporator) at low temperature (< 40 °C). Do not overheat, as enol ethers are sensitive to thermal hydrolysis/polymerization.

Step 4: Purification

- Distillation: The crude oil is best purified via vacuum distillation.
 - Target: Collect the fraction boiling at approx. 85–90 °C (at 0.5 mmHg).
- Storage: Store the clear, colorless (to pale yellow) oil at -20 °C under Argon.

Part 3: Quality Control & Validation

NMR Characterization

The product exists as a mixture of double-bond isomers (1H-indene and 3H-indene forms). However, for metallocene synthesis, the mixture is often used directly.

Target: 3-Methoxy-1-methyl-1H-indene

- ¹H NMR (400 MHz, CDCl₃):
 - 1.35 (d, 3H, at C1) – Diagnostic doublet indicating methyl on sp³ carbon.
 - 3.45 (q, 1H, H at C1) – Allylic proton.
 - 3.85 (s, 3H,) – Methoxy singlet.
 - 5.20 (d, 1H, Vinyl H at C2) – Vinylic proton coupled to C1-H.
 - 7.10–7.50 (m, 4H, Aromatic).

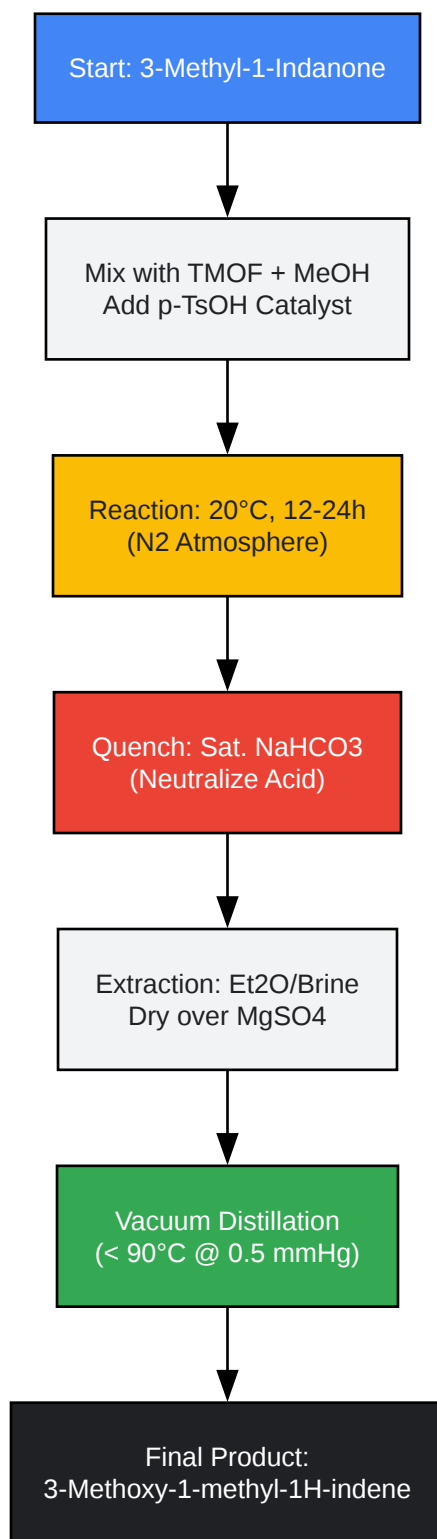
Isomer: 1-Methoxy-3-methyl-1H-indene (Common co-product)

- ¹H NMR:
 - 2.10 (s, 3H, on Vinyl) – Diagnostic singlet indicating methyl on double bond.
 - 3.30 (s, 2H, at C1).

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Conversion	Water contamination in TMOF or solvent.	Use freshly distilled TMOF; add molecular sieves (3Å) to the reaction.
Hydrolysis during workup	Acidic quench or prolonged exposure to moisture.	Ensure pH > 7 during quench; use anhydrous immediately.
Polymerization (Gummy residue)	Overheating or excess acid.	Keep reaction temp < 40 °C; reduce p-TsOH to 1-2 mol%.

Part 4: Workflow Visualization



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Figure 2: Operational workflow for the synthesis and isolation of the target enol ether.

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